

analytical methods for quantifying 5,8-Difluoroquinolin-3-OL in samples

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Compound of Interest

Compound Name: 5,8-Difluoroquinolin-3-OL

Cat. No.: B13218133

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An Application Note and Protocol for the Quantitative Analysis of **5,8-Difluoroquinolin-3-OL**

Introduction: The Analytical Imperative for 5,8-Difluoroquinolin-3-OL

5,8-Difluoroquinolin-3-OL belongs to the quinoline class of heterocyclic compounds, a scaffold prevalent in numerous pharmacologically active agents, including the widely used fluoroquinolone antibiotics.[1][2] As a functionalized difluoro-quinoline, this molecule represents a key intermediate in synthetic chemistry or a candidate for drug discovery programs. Accurate and precise quantification is paramount for its application, enabling researchers and developers to determine purity in drug substance batches, assess stability under various conditions, and conduct pharmacokinetic studies in complex biological matrices.

This guide provides two robust, validated analytical methodologies for the quantification of **5,8-Difluoroquinolin-3-OL**: a High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for routine analysis and purity assessment, and a highly sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for trace-level quantification in complex samples. The protocols are designed based on established principles for analyzing

structurally related compounds and are presented with the underlying scientific rationale to empower users to adapt and troubleshoot effectively.

Physicochemical Properties and Analytical Considerations

Understanding the physicochemical properties of **5,8-Difluoroquinolin-3-OL** is foundational to developing a robust analytical method. Based on its structure and data from analogous quinoline compounds, we can infer key characteristics that influence its chromatographic behavior.

Property	Estimated Value / Characteristic	Rationale & Analytical Implication
Molecular Formula	C ₉ H ₅ F ₂ NO	Derived from its chemical structure. Exact mass is critical for MS detection.
Molecular Weight	~181.14 g/mol	Essential for preparing standard solutions of known molarity.
Solubility	Soluble in organic solvents (Methanol, Acetonitrile, DMSO); sparingly soluble in aqueous solutions.	The phenolic hydroxyl group provides some polarity, but the fused aromatic ring system dominates. A mixture of organic solvent and water is a suitable diluent for sample preparation to ensure compatibility with reversed-phase mobile phases. [3]
Chromophoric Nature	Expected strong UV absorbance.	The quinoline ring system is an excellent chromophore. A UV-Vis Diode Array Detector (DAD) can be used to identify the optimal detection wavelength (λ_{max}), likely in the 250-300 nm range, ensuring high sensitivity for HPLC-UV analysis. [4] [5]
Ionization Potential	Amenable to electrospray ionization (ESI).	The nitrogen atom in the quinoline ring can be readily protonated, making it suitable for positive-ion mode ESI-MS. This is a common characteristic of nitrogen-containing heterocyclic compounds. [6] [7]

Method 1: Reversed-Phase HPLC with UV Detection (RP-HPLC-UV)

This method is the workhorse for purity testing and quantification in non-complex samples such as bulk drug substances or formulated products. It offers a balance of speed, robustness, and precision.^[8] The core principle is the separation of the analyte from impurities based on its differential partitioning between a nonpolar stationary phase (C18) and a polar mobile phase.

Experimental Protocol

1. Instrumentation and Chromatographic Conditions

Parameter	Recommended Setting	Justification
HPLC System	Agilent 1260 Infinity II, Waters Alliance, or equivalent with a DAD/UV detector.	Standard, reliable systems for quality control applications. A DAD is preferred for confirming peak purity and identifying λ_{max} .
Column	Reversed-Phase C18 (e.g., 4.6 x 150 mm, 5 μm particle size).	C18 columns provide excellent retention and separation for moderately nonpolar compounds like quinolones. The specified dimensions offer a good balance between resolution and analysis time. [4] [9]
Mobile Phase	A: 0.1% Formic Acid in Water B: Acetonitrile	Formic acid is a volatile modifier that acidifies the mobile phase, protonating the quinoline nitrogen. This suppresses silanol interactions with the column, resulting in improved peak shape and reproducibility. [3] [10]
Gradient Elution	0-1 min: 20% B 1-10 min: 20% to 80% B 10-12 min: 80% B 12-12.1 min: 80% to 20% B 12.1-15 min: 20% B	A gradient is essential for a stability-indicating method, ensuring that both early-eluting polar degradants and late-eluting nonpolar impurities are resolved from the main analyte peak within a reasonable timeframe. [8]
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing optimal efficiency.

Column Temperature	30 °C	Maintaining a constant, slightly elevated temperature ensures retention time stability and reduces mobile phase viscosity.[3]
Detection Wavelength	280 nm (or determined λ_{max})	This wavelength is often a good starting point for quinoline derivatives, providing a strong signal.[1][11] Use the DAD to confirm the optimal wavelength for maximum sensitivity.
Injection Volume	10 μL	A typical injection volume that avoids column overloading while providing a sufficient response.[12]

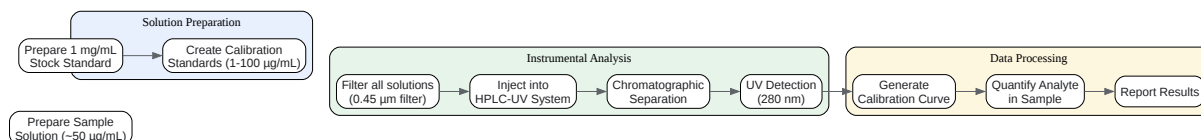
2. Preparation of Solutions

- Stock Standard Solution (1 mg/mL): Accurately weigh approximately 10 mg of **5,8-Difluoroquinolin-3-OL** reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with methanol. This solution should be stored at 2-8 °C and protected from light.
- Calibration Standards (e.g., 1–100 $\mu\text{g/mL}$): Prepare a series of calibration standards by performing serial dilutions of the stock solution with the mobile phase (at initial conditions, e.g., 80:20 Water:Acetonitrile).
- Sample Solution: Accurately weigh the sample to be analyzed and dissolve it in methanol to achieve a theoretical concentration of ~1 mg/mL. Further dilute with the mobile phase to bring the final concentration within the validated calibration range (e.g., 50 $\mu\text{g/mL}$).
- Filtration: Prior to injection, filter all solutions through a 0.45 μm syringe filter to remove particulates that could damage the HPLC column and system.[3]

3. Data Analysis and System Suitability

- **Calibration Curve:** Construct a calibration curve by plotting the peak area of the analyte against the concentration of the prepared standards. Perform a linear regression analysis; the correlation coefficient (r^2) should be ≥ 0.999 .
- **Quantification:** Determine the concentration of **5,8-Difluoroquinolin-3-OL** in the sample solution by interpolating its peak area from the calibration curve.
- **System Suitability:** Before initiating the analysis, inject a standard solution (e.g., 50 $\mu\text{g/mL}$) five times. The system is deemed ready for use if it meets the following criteria:
 - Tailing Factor: ≤ 2.0
 - Theoretical Plates: ≥ 2000
 - Relative Standard Deviation (RSD) of Peak Area: $\leq 2.0\%$

Workflow for HPLC-UV Analysis



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Caption: General workflow for the quantitative analysis of **5,8-Difluoroquinolin-3-OL** by HPLC-UV.

Method Validation Summary

To ensure the method is trustworthy and fit for its intended purpose, it must be validated according to International Council for Harmonisation (ICH) Q2(R1) guidelines.

Validation Parameter	Acceptance Criteria	Purpose
Specificity	The analyte peak is resolved from all potential impurities and degradants (Peak Purity > 99%).	Demonstrates that the method accurately measures only the intended analyte without interference. [4]
Linearity	Correlation coefficient (r^2) $\geq$ 0.999 over the specified range.	Confirms a direct proportional relationship between analyte concentration and detector response.
Accuracy	98.0% - 102.0% recovery for spiked samples at three concentration levels.	Measures the closeness of the experimental value to the true value.
Precision (RSD%)	Repeatability: $\leq$ 2.0% Intermediate Precision: $\leq$ 2.0%	Assesses the degree of scatter between a series of measurements under the same (repeatability) and different (intermediate precision) conditions.
LOD & LOQ	Signal-to-Noise Ratio: LOD ~3:1, LOQ ~10:1.	Defines the lowest concentration of analyte that can be reliably detected and quantified, respectively. [13]
Robustness	No significant change in results with small, deliberate variations in method parameters (e.g., pH $\pm$ 0.2, Temp $\pm$ 2°C).	Indicates the method's reliability during normal usage.

Method 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For applications requiring higher sensitivity and selectivity, such as analyzing low-dose formulations or quantifying the analyte in biological matrices (e.g., plasma, serum), LC-MS/MS

is the gold standard.^[7] This technique couples the separation power of LC with the specific and sensitive detection of a mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.

Experimental Protocol

1. LC-MS/MS Instrumentation and Conditions

Parameter	Recommended Setting	Justification
LC System	UPLC System (e.g., Waters Acquity, Agilent 1290)	UPLC provides better resolution and faster analysis times compared to conventional HPLC, which is beneficial for complex samples.
Mass Spectrometer	Triple Quadrupole (e.g., Sciex 6500, Waters Xevo TQ-S)	The triple quadrupole is the ideal instrument for targeted quantification due to its ability to perform MRM for high selectivity and sensitivity.
Ionization Source	Electrospray Ionization (ESI), Positive Mode	ESI is a soft ionization technique suitable for polar to moderately polar molecules. Positive mode is chosen to protonate the basic nitrogen atom of the quinoline ring. ^[6]
Column	UPLC C18 Column (e.g., 2.1 x 50 mm, 1.7 μ m)	Smaller column dimensions and particle sizes are matched to the UPLC system for optimal performance.
Mobile Phase	A: 0.1% Formic Acid in Water B: 0.1% Formic Acid in Acetonitrile	The use of formic acid in both phases maintains a consistent pH and improves ionization efficiency in the ESI source.
Flow Rate	0.4 mL/min	A typical flow rate for a 2.1 mm ID UPLC column.
MRM Transitions	To be determined empirically	The instrument must be tuned by infusing a standard solution of the analyte to find the optimal precursor ion (the protonated molecule, $[M+H]^+$)

and one or two high-intensity, specific product ions.

Source Parameters

Capillary Voltage: ~3.5 kV
Source Temp: ~150 °C
Desolvation Temp: ~400 °C

These are typical starting parameters and must be optimized for the specific analyte and instrument to achieve maximum signal intensity.

2. Proposed MRM Transitions for Quantification

The following table outlines the expected ions for **5,8-Difluoroquinolin-3-OL**. These must be confirmed via direct infusion and optimization on the mass spectrometer.

Analyte	Precursor Ion [M+H] ⁺ (m/z)	Product Ion (m/z)	Mode	Use
5,8-Difluoroquinolin-3-OL	182.1	~154.1 (Loss of CO)	Positive ESI	Quantifier
5,8-Difluoroquinolin-3-OL	182.1	To be determined	Positive ESI	Qualifier

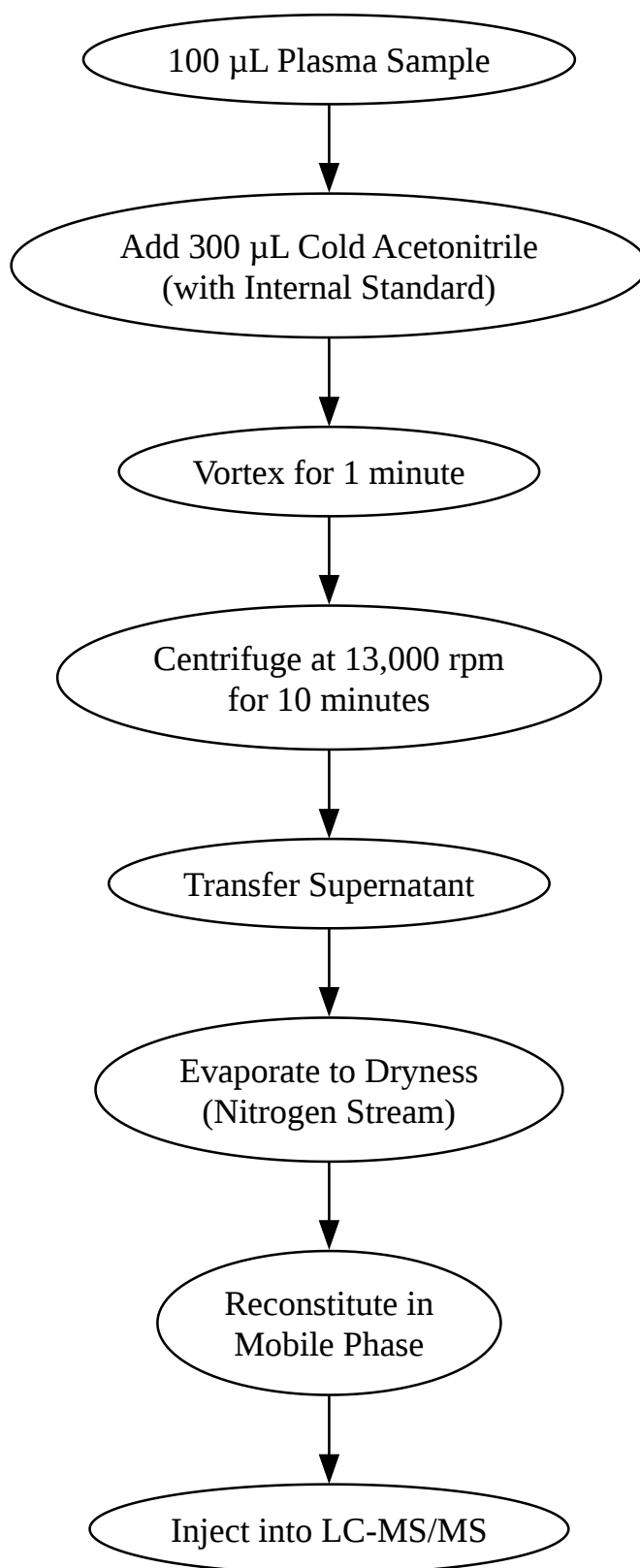
3. Sample Preparation (Biological Matrix - Plasma)

This protocol describes a protein precipitation method, which is a fast and effective way to remove the bulk of matrix interferences.[\[9\]](#)

- Aliquot: Pipette 100 µL of plasma sample, calibration standard, or quality control (QC) sample into a 1.5 mL microcentrifuge tube.
- Add Internal Standard: Spike with an internal standard (IS), if available (e.g., a deuterated version of the analyte), to correct for extraction variability.

- **Precipitate:** Add 300 μ L of ice-cold acetonitrile. The 3:1 ratio of organic solvent to plasma effectively precipitates proteins.
- **Vortex:** Vortex the mixture vigorously for 1 minute to ensure complete protein precipitation.
- **Centrifuge:** Centrifuge at >13,000 rpm for 10 minutes at 4 °C to pellet the precipitated proteins.
- **Transfer:** Carefully transfer the supernatant to a new tube or a 96-well plate.
- **Evaporate & Reconstitute (Optional but Recommended):** Evaporate the supernatant to dryness under a gentle stream of nitrogen. Reconstitute the residue in a small volume (e.g., 100 μ L) of the initial mobile phase. This step concentrates the analyte and ensures solvent compatibility with the LC system.
- **Inject:** Inject the reconstituted sample into the LC-MS/MS system.

Workflow for LC-MS/MS Sample Preparation



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